

Thalidomide-O-PEG3-alcohol: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Thalidomide-O-PEG3-alcohol*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Thalidomide-O-PEG3-alcohol is a heterobifunctional molecule integral to the development of Proteolysis Targeting Chimeras (PROTACs). It comprises three key components: the thalidomide moiety, which serves as a ligand for the E3 ubiquitin ligase Cereblon (CRBN); a three-unit polyethylene glycol (PEG3) linker; and a terminal alcohol group available for further chemical modification.^[1] This molecule is a valuable building block in the synthesis of PROTACs, which are designed to selectively target and degrade specific proteins of interest within the cell.

The thalidomide component of this molecule hijacks the cell's natural protein disposal system. By binding to Cereblon, a substrate receptor of the CUL4-DDB1-RBX1 E3 ubiquitin ligase complex, it allows for the recruitment of this complex to a target protein. The PEG3 linker provides the necessary spatial separation between the thalidomide and a ligand for the target protein, facilitating the formation of a ternary complex (Target Protein-PROTAC-E3 Ligase). The terminal alcohol functionality allows for the covalent attachment of a ligand specific to the protein of interest, completing the PROTAC structure.

This technical guide provides an in-depth overview of the structure, properties, and application of **Thalidomide-O-PEG3-alcohol** in the context of PROTAC-mediated protein degradation.

Chemical Structure and Properties

Thalidomide-O-PEG3-alcohol is a synthetic molecule designed for use in the construction of PROTACs. Its structure is characterized by the attachment of a triethylene glycol linker to the 4-position of the phthalimide ring of thalidomide, terminating in a primary alcohol.

Table 1: General Properties of **Thalidomide-O-PEG3-alcohol**

Property	Value	Source
CAS Number	2286368-57-6	[1][2]
Chemical Formula	C19H22N2O8	[2]
Molecular Weight	406.39 g/mol	[2]
Appearance	White to off-white solid	General knowledge
Purity (typical)	≥95% (HPLC)	[2]

Table 2: Physicochemical Properties of **Thalidomide-O-PEG3-alcohol** (Predicted and Experimental Analogs)

Property	Value	Notes
Melting Point	Not available	Data for the specific molecule is not publicly available. Thalidomide has a high melting point (275 °C), which is expected to be significantly lowered by the flexible PEG linker.
Boiling Point	Not available	Not applicable, likely to decompose at high temperatures.
Solubility	Soluble in DMSO, DMF. Sparingly soluble in methanol and ethanol. Insoluble in water.	Based on the general solubility of thalidomide and PEGylated compounds.[3]

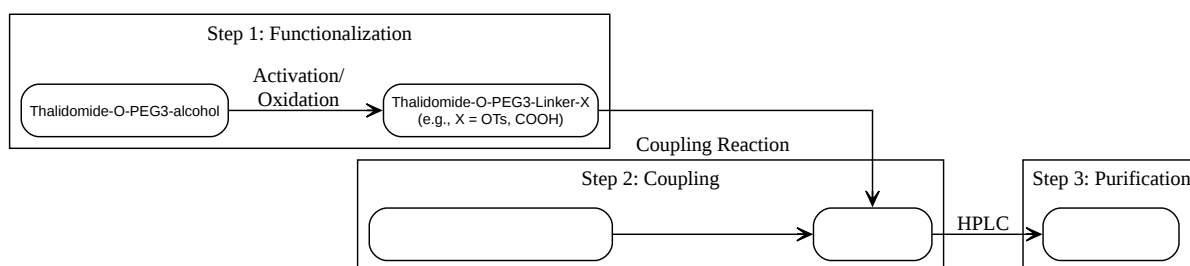
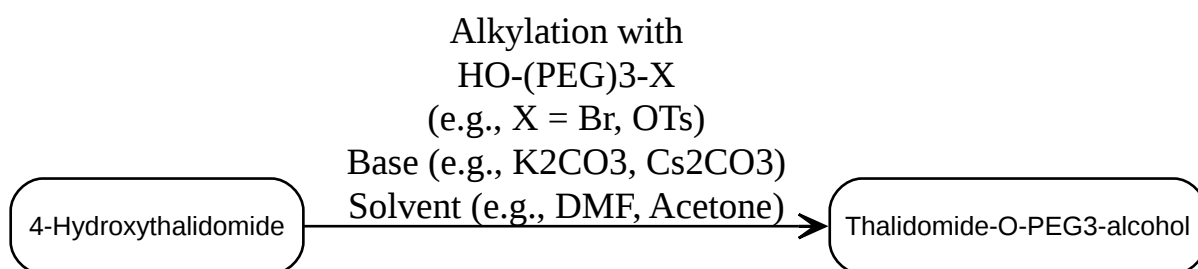
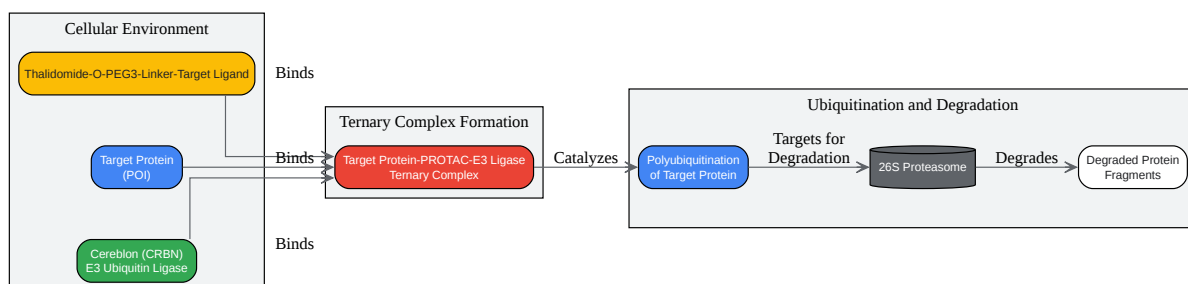
Table 3: Spectroscopic Data for Thalidomide (as a reference)

Spectroscopic Data	Key Features	Source
¹ H NMR (DMSO-d6)	δ 11.00 (s, 1H, NH), 7.89 (m, 4H, Ar-H), 5.16 (dd, 1H), 2.90-2.08 (m, 4H, piperidine-H)	[4]
Mass Spectrometry	m/z 259.1 → 84.0 (for thalidomide)	[5]

Note: Specific experimental NMR and mass spectrometry data for **Thalidomide-O-PEG3-alcohol** are not readily available in the public domain. The data for the parent compound, thalidomide, is provided for reference.

Signaling Pathway: PROTAC-Mediated Protein Degradation

Thalidomide-O-PEG3-alcohol is a key component in the construction of PROTACs that hijack the ubiquitin-proteasome system to induce the degradation of a target protein. The general signaling pathway is depicted below.



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- To cite this document: BenchChem. [Thalidomide-O-PEG3-alcohol: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15498535#understanding-the-structure-of-thalidomide-o-peg3-alcohol]

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